

Avenanthramide D: A Comprehensive Technical Guide to its Nomenclature, Properties, and Biological Interactions

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Compound of Interest

Compound Name: Avenanthramide D

Cat. No.: B1666152

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This technical guide provides an in-depth overview of **Avenanthramide D**, a key bioactive compound found in oats. The document covers its systematic nomenclature, synonyms, and physicochemical properties. Furthermore, it details a standard experimental protocol for its extraction and visually represents both the extraction workflow and its primary anti-inflammatory signaling pathway.

Nomenclature and Synonyms

Avenanthramide D is a member of the avenanthramide class of phenolic alkaloids, which are characteristic secondary metabolites of oats (*Avena sativa*). The nomenclature of avenanthramides can be complex, with different systems used in scientific literature. The name "avenanthramide" itself was first coined by Collins.[1]

The systematic name for **Avenanthramide D** according to the International Union of Pure and Applied Chemistry (IUPAC) is 2-[[*(E)*-3-(4-hydroxyphenyl)prop-2-enoyl]amino]benzoic acid.[2]

Avenanthramide D is also known by several synonyms, which are frequently encountered in research papers and chemical databases. These include:

- Avenanthramide 1p[3]

- Dianthramide P[4]
- N-(E)-p-Coumaroylanthranilic acid[3]
- N-p-Coumarylanthranilic acid[3]
- 2-[[[(E)-3-(4-hydroxyphenyl)prop-2-enoyl]amino]benzoic Acid[2]
- 2-(((E)-3-(4-hydroxyphenyl)prop-2-enoyl)amino)benzoic acid[2]

Two primary nomenclature systems have been described for avenanthramides. The system by Collins uses alphabetical descriptors, while Dimberg's system uses a combination of letters and numbers to denote the specific anthranilate and phenylpropanoid moieties.[1]

Physicochemical Properties

A summary of the key physicochemical properties of **Avenanthramide D** is presented in the table below. This data is essential for its handling, formulation, and experimental design.

Property	Value	Source
Molecular Formula	C16H13NO4	[3]
Molecular Weight	283.3 g/mol	[3]
CAS Number	115610-36-1	[3]
Appearance	Light yellow solid	[3]
Solubility	Soluble in methanol and DMSO.	[3]
Long-Term Storage	-20°C	[3]
Purity (typical)	>95% by HPLC	[3]

Experimental Protocol: Extraction of Avenanthramides from Oats

The following protocol describes a general method for the extraction of avenanthramides, including **Avenanthramide D**, from oat groats. This method is a synthesis of commonly used laboratory procedures.

Objective: To extract a crude mixture of avenanthramides from oat samples for subsequent analysis or purification.

Materials:

- Milled oat groats
- 80% Methanol (Methanol/Water, 80:20 v/v)
- Centrifuge
- Rotary evaporator or vacuum concentrator
- Magnetic stirrer and stir bars
- Filtration apparatus with PTFE membrane filters (0.45 μm)

Procedure:

- Sample Preparation: Weigh 5.0 g of finely milled oat groats.
- Extraction: a. Add 35 mL of 80% methanol to the oat sample in a suitable flask. b. Stir the mixture vigorously using a magnetic stirrer for 30 minutes at room temperature. c. Centrifuge the mixture at approximately 600 x g for 10 minutes to pellet the solid material. d. Carefully decant the supernatant into a clean collection flask. e. Repeat the extraction (steps 2a-2d) on the remaining pellet with a fresh 35 mL of 80% methanol to ensure exhaustive extraction.
- Solvent Evaporation: a. Combine the supernatants from both extractions. b. Concentrate the combined extract under reduced pressure using a rotary evaporator or a vacuum concentrator. The temperature should not exceed 40°C to prevent degradation of the avenanthramides.
- Reconstitution and Filtration: a. Once the solvent is fully evaporated, dissolve the dried extract in 2 mL of methanol. b. Filter the reconstituted extract through a 0.45 μm PTFE

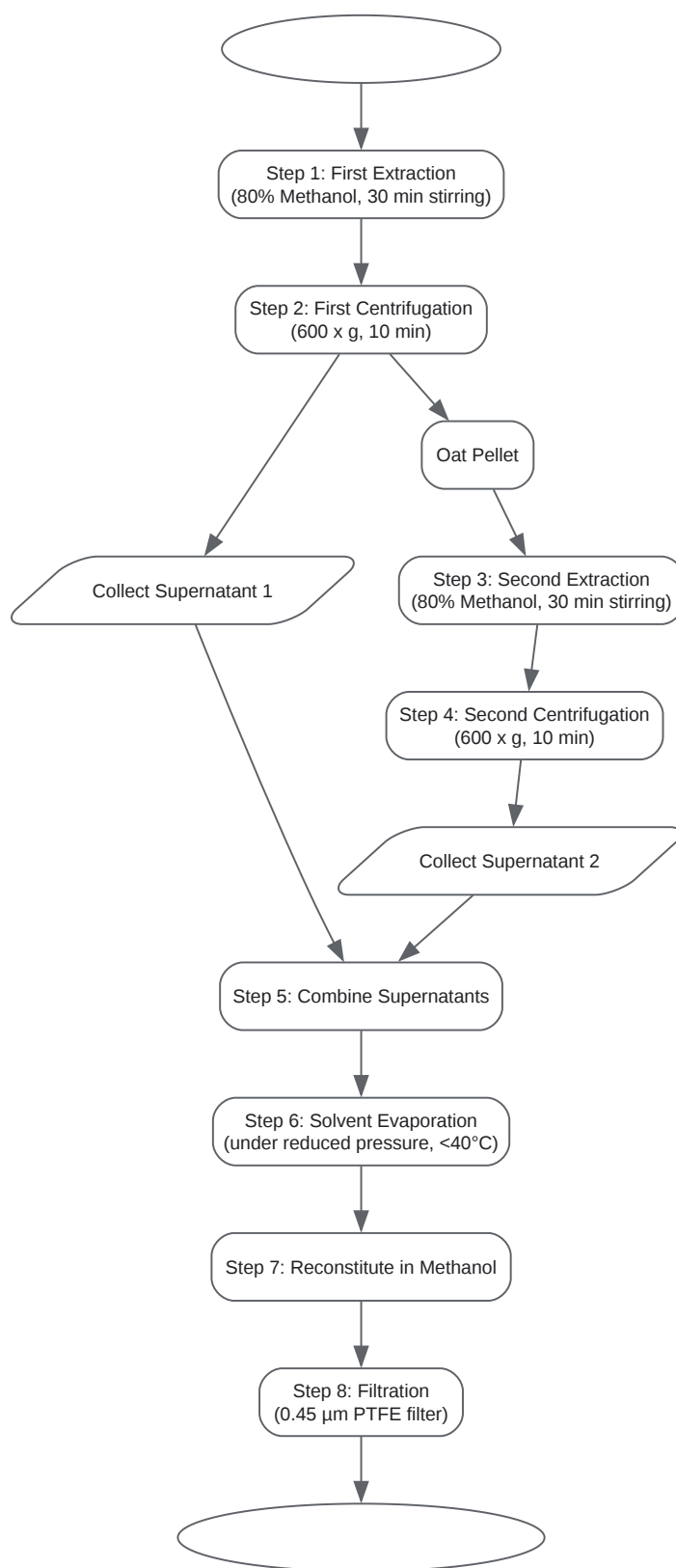
membrane filter to remove any remaining particulate matter.

- **Storage:** The filtered extract, rich in avenanthramides, is now ready for analytical procedures such as HPLC. For short-term storage, keep the extract at 4°C. For long-term storage, -20°C is recommended.

Visualizations

Experimental Workflow for Avenanthramide Extraction

The following diagram illustrates the key steps in the laboratory extraction of avenanthramides from oats.

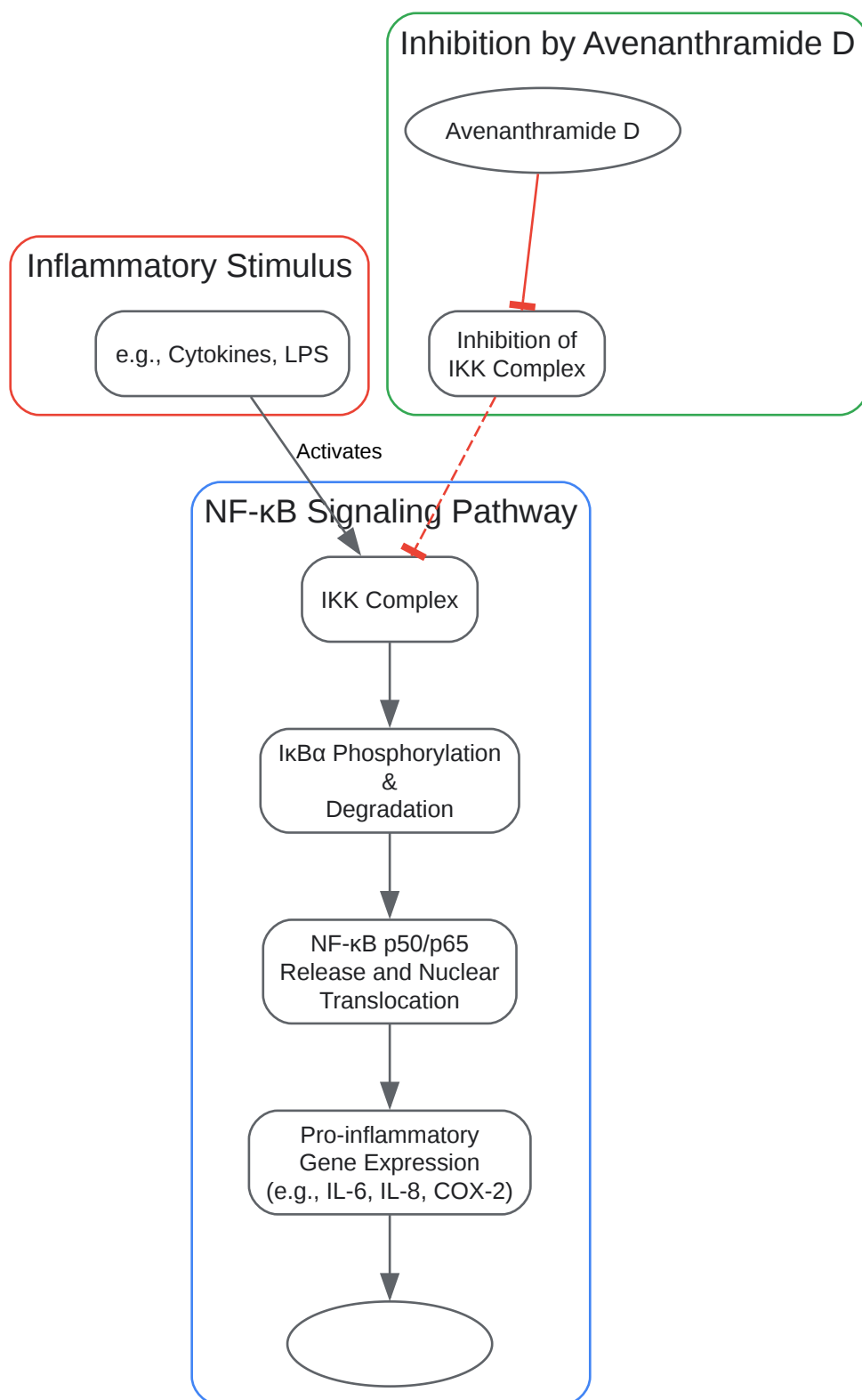


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Avenanthramide Extraction Workflow

Anti-Inflammatory Signaling Pathway of Avenanthramides

Avenanthramides exert their anti-inflammatory effects primarily through the inhibition of the Nuclear Factor-kappa B (NF- κ B) signaling pathway. The diagram below outlines this mechanism.



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Avenanthramide D's Inhibition of the NF-κB Pathway

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